

A Comparative Analysis of Osteopathic Manipulative Treatment Meta-Analyses

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A Deep Dive into the Efficacy of OMT for Musculoskeletal and Other Conditions

Osteopathic manipulative treatment (OMT) is a hands-on approach used by osteopathic physicians to diagnose, treat, and prevent illness or injury. This guide provides a comparative analysis of findings from several meta-analyses on the effectiveness of OMT for various clinical conditions, with a focus on pain and functional improvement. The data presented is intended for researchers, scientists, and drug development professionals to offer a comprehensive overview of the current evidence base.

I. OMT for Localized Joint Pain

A meta-analysis examining the efficacy of OMT for localized joint pain synthesized data from three randomized controlled trials (RCTs) involving 187 patients.[1] The primary outcome measured was the difference in pain levels between OMT and non-OMT groups.

Key Findings:

While a common effects model suggested a significant reduction in pain with OMT, the random effects model, which accounts for heterogeneity between studies, did not show a statistically significant difference.[1] The analysis revealed high heterogeneity (I² = 96%), indicating substantial variability among the included studies.[1] A sub-analysis focused on shoulder pain did, however, show a significant pain reduction with OMT.[1]

Table 1: Meta-Analysis of OMT for Localized Joint Pain



Model	Mean Difference in Pain (OMT vs. Non- OMT)	95% Confidence Interval	p-value
Common Effects Model	-3.09	-3.57 to -2.61	<0.0001
Random Effects Model	-1.80	-7.31 to 3.78	Not Significant

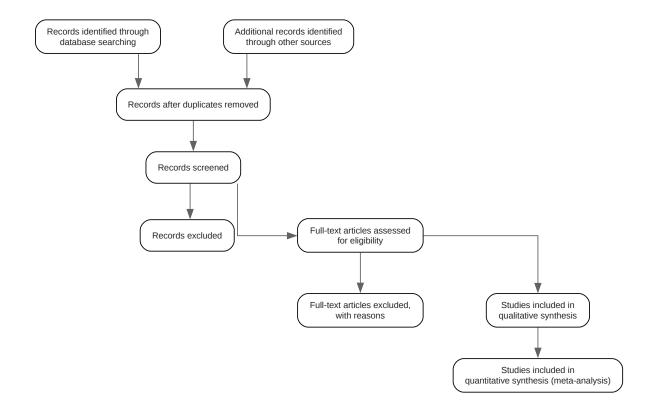
Experimental Protocols:

The methodologies of the individual RCTs included in this meta-analysis varied. A consistent element was the comparison of OMT against a control group, which in some cases was a sham treatment or no treatment. The specific OMT techniques, duration, and frequency of treatments were not standardized across the studies, contributing to the high heterogeneity observed.

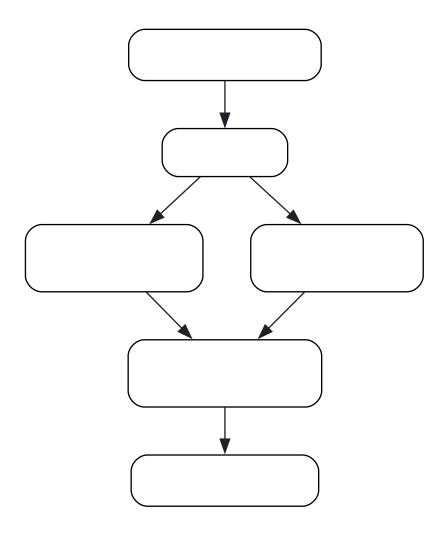
Logical Relationship: Study Selection Process

The PRISMA (Preferred Reporting Items for Systematic Reviews and Meta-Analyses) flow diagram illustrates the process of identifying and selecting studies for inclusion in a meta-analysis.









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References

- 1. [PDF] Efficacy of Osteopathic Manipulative Treatment in Creating a Difference in Pain Levels for Patients With Localized Joint Pain: A Meta-Analysis of Randomized Controlled Trials | Semantic Scholar [semanticscholar.org]
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